

Technical Guide: Isobutylamine Hydrochloride (IBA·HCl)

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Compound of Interest

Compound Name: *Isobutylamine Hydrochloride*

CAS No.: *5041-09-8*

Cat. No.: *B1252255*

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Physical Properties, Synthesis Protocols, and Application in Optoelectronics[1][2]

Executive Summary

Isobutylamine hydrochloride (IBA[2]·HCl), CAS 5041-09-8, is a primary alkylammonium salt critical to the advancement of next-generation photovoltaics and pharmaceutical synthesis. While traditionally utilized as a diverse intermediate in organic synthesis, its role has pivoted significantly toward materials science.[1] It now serves as a pivotal spacer cation in Ruddlesden-Popper (2D) perovskite solar cells and a defect passivator in 3D perovskite films.

This guide moves beyond basic datasheet enumeration to provide a researcher-centric analysis of IBA·HCl's physicochemical behavior, purification logic, and handling requirements.

Part 1: Molecular Identity & Structural Characterization

IBA·HCl consists of a branched alkyl chain attached to an ammonium headgroup. This structural steric bulk is the defining feature that dictates its utility in preventing moisture ingress

in perovskite lattices and modulating solubility in organic synthesis.

Parameter	Data
IUPAC Name	2-Methylpropan-1-aminium chloride
CAS Number	5041-09-8
Molecular Formula	
Molecular Weight	109.60 g/mol
SMILES	<chem>CC(C)C[NH3+].[Cl-]</chem>
Structure Description	Monoclinic lattice (typical for short-chain alkylammonium salts); consists of isobutylammonium cations hydrogen-bonded to chloride anions.

Part 2: Critical Physical Properties

The following data aggregates experimental values relevant to solution processing and thermal engineering.

Thermal & Phase Behavior

Property	Value / Range	Scientific Context
Melting Point	177 – 180 °C	Sharp endotherm indicates high crystallinity. Broadening <176°C suggests moisture contamination.
Decomposition	>220 °C	Onset of dehydrohalogenation (loss of HCl) and sublimation. Critical upper limit for annealing protocols.
Hygroscopicity	High	Rapidly absorbs atmospheric moisture, forming a sticky hydrate that alters stoichiometry in precise formulations.

Solubility & Solution Chemistry

Solvent	Solubility Profile	Application Logic
Water	Highly Soluble (>500 mg/mL)	pH of 1M solution is acidic (~5.0–6.0) due to hydrolysis of the ammonium ion.
Ethanol/Methanol	Soluble	Primary solvent for solution-processing in photovoltaics.
Diethyl Ether	Insoluble	Used as an anti-solvent for precipitation/purification.
pKa (Conjugate Acid)	~10.68	The high pKa of the parent amine implies the salt is stable but can be deprotonated by strong bases (e.g., NaOH, alkoxides).

Part 3: Synthesis & Purification Protocol

Objective: Synthesis of electronic-grade (>99.9%) IBA·HCl. Rationale: Commercial grades often contain trace metal ions or free amines that act as recombination centers in solar cells. In-house recrystallization is mandatory for high-performance device fabrication.

Reaction Mechanism

The synthesis involves the exothermic neutralization of isobutylamine with hydrochloric acid.

Step-by-Step Methodology

- Preparation: Chill 100 mL of anhydrous ethanol to 0°C in an ice bath under atmosphere.
- Acid Addition: Add stoichiometric HCl (37% aq. or preferably 2M in diethyl ether for anhydrous results) dropwise.
 - Note: Maintain temperature <10°C to prevent side-reactions or discoloration.
- Amine Addition: Add isobutylamine slowly with vigorous stirring. The solution will heat up significantly.
- Precipitation:
 - If using aqueous HCl: Rotary evaporate the solvent until a white solid remains.
 - If using ethereal HCl: The product will precipitate spontaneously as a white solid.
- Purification (The Critical Step):
 - Dissolve the crude solid in a minimum amount of boiling ethanol.
 - Hot filter to remove insoluble impurities (dust/glass).
 - Allow to cool slowly to room temperature, then refrigerate at 4°C.
 - Add cold diethyl ether (anti-solvent) to maximize yield if crystallization is slow.

- Drying: Filter crystals and dry in a vacuum oven at 60°C for 24 hours. Crucial: Store in a desiccator immediately.

Workflow Visualization



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Caption: Figure 1.[3] Synthesis and purification workflow for high-purity **Isobutylamine Hydrochloride**.

Part 4: Spectroscopic Characterization (Self-Validation)

To confirm the identity and purity of your synthesized material, verify against these standard spectral markers.

- ¹H NMR (D

O, 400 MHz):

- 0.96 ppm (d, 6H, -CH₃): Methyl protons.
- 1.95 ppm (m, 1H, -CH-): Methine proton.
- 2.85 ppm (d, 2H, -CH₂-N): Methylene protons adjacent to nitrogen.
- Note: The ammonium protons (-NH₃⁺) typically exchange with D₂O and are not visible.

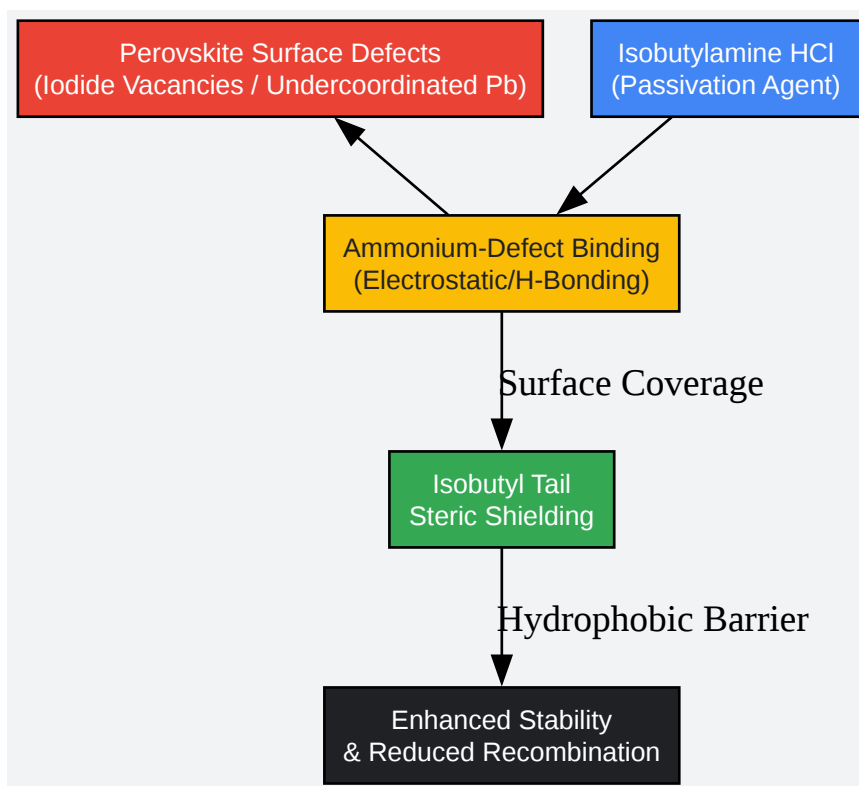
- FT-IR (KBr Pellet):
 - 2800–3200 cm
: Broad, strong N-H stretching (ammonium salt).
 - ~1600 cm
: N-H bending.
 - ~1470 cm
: C-H bending (alkyl chain).

Part 5: Application in Perovskite Optoelectronics

IBA·HCl is a "large" cation compared to Methylammonium (MA) or Formamidinium (FA). It cannot fit into the 3D perovskite cage. Instead, it serves two advanced functions:

- 2D Perovskite Spacer: It slices the 3D perovskite into 2D sheets (Ruddlesden-Popper phase), creating a hydrophobic barrier that enhances moisture stability.
- Defect Passivation: In 3D films, IBA cations anchor to the surface. The ammonium head fills iodide vacancies, while the isobutyl tail sterically hinders moisture attack.

Mechanism of Action Diagram



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Caption: Figure 2. Mechanism of defect passivation and moisture shielding by IBA cations in perovskite films.

Part 6: Handling & Safety (MSDS Summary)

- Health Hazards: Causes skin irritation and serious eye irritation (H315, H319). May cause respiratory irritation (H335).
- Storage: Hygroscopic. Store under Argon or Nitrogen. If the white powder turns into a wet paste, it must be recrystallized before use in sensitive applications.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides.

References

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